

Comprehensive Technical Guide to 1-Methanesulfonyl-2-methylpiperazine: Physicochemical Profiling, Synthesis, and Applications

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Compound of Interest

Compound Name: 1-Methanesulfonyl-2-methylpiperazine
Cat. No.: B13232544

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Executive Summary

As a Senior Application Scientist, I frequently encounter **1-methanesulfonyl-2-methylpiperazine** as a highly versatile chiral building block in the design of central nervous system (CNS) therapeutics and selective enzyme inhibitors. Its unique structural topology—combining a basic piperazine framework, a hydrogen-bond accepting methanesulfonyl group, and a stereodefined C2-methyl center—makes it an indispensable intermediate in medicinal chemistry. This whitepaper provides an in-depth analysis of its physicochemical properties, molecular formulas, and a field-proven, self-validating synthetic protocol.

Physicochemical Profiling & Structural Analysis

Understanding the exact molecular weight and formula of **1-methanesulfonyl-2-methylpiperazine** is critical for stoichiometric precision during library synthesis. The compound is typically utilized either as a free base or as a stable hydrochloride salt.

- **Free Base:** The molecular formula is C₆H₁₄N₂O₂S[1]. The calculated molecular weight is 178.25 g/mol [2]. In its free base form, the N4 secondary amine is highly nucleophilic, making it prone to oxidation and degradation if not stored under an inert atmosphere.
- **Hydrochloride Salt:** To enhance shelf-life, handling, and solubility, it is predominantly isolated as a hydrochloride salt, with the molecular formula C₆H₁₅ClN₂O₂S[3]. The addition of the HCl molecule increases the molecular weight to 214.71 g/mol (often reported as 214.72 g/mol depending on isotopic weighting[4]). The salt form is highly crystalline and exhibits excellent solubility in polar solvents like water and DMSO, which is advantageous for biological assays.

Table 1: Physicochemical Summary of **1-Methanesulfonyl-2-methylpiperazine**

Property	Free Base	Hydrochloride Salt
Molecular Formula	C ₆ H ₁₄ N ₂ O ₂ S	C ₆ H ₁₅ ClN ₂ O ₂ S
Molecular Weight	178.25 g/mol	214.71 g/mol
CAS No. (2S-enantiomer)	956075-53-9	956034-35-8
CAS No. (2R-enantiomer)	1032820-95-3	1032757-87-1
CAS No. (Racemate)	1249725-20-9	N/A
Physical State	Viscous liquid / Low-melting solid	Crystalline Solid

Data compiled from authoritative chemical databases[5],[6],[7].

Synthetic Methodology & Protocol

The synthesis of **1-methanesulfonyl-2-methylpiperazine** from 2-methylpiperazine requires precise regiochemical control. The piperazine ring contains two secondary amines (N1 and N4). The causality of the synthetic design relies on the steric hindrance provided by the C2-methyl group, which shields the N1 position, allowing for the selective protection of the N4 position.

Field-Proven Protocol: Regioselective Synthesis

Step 1: Regioselective N4-Boc Protection

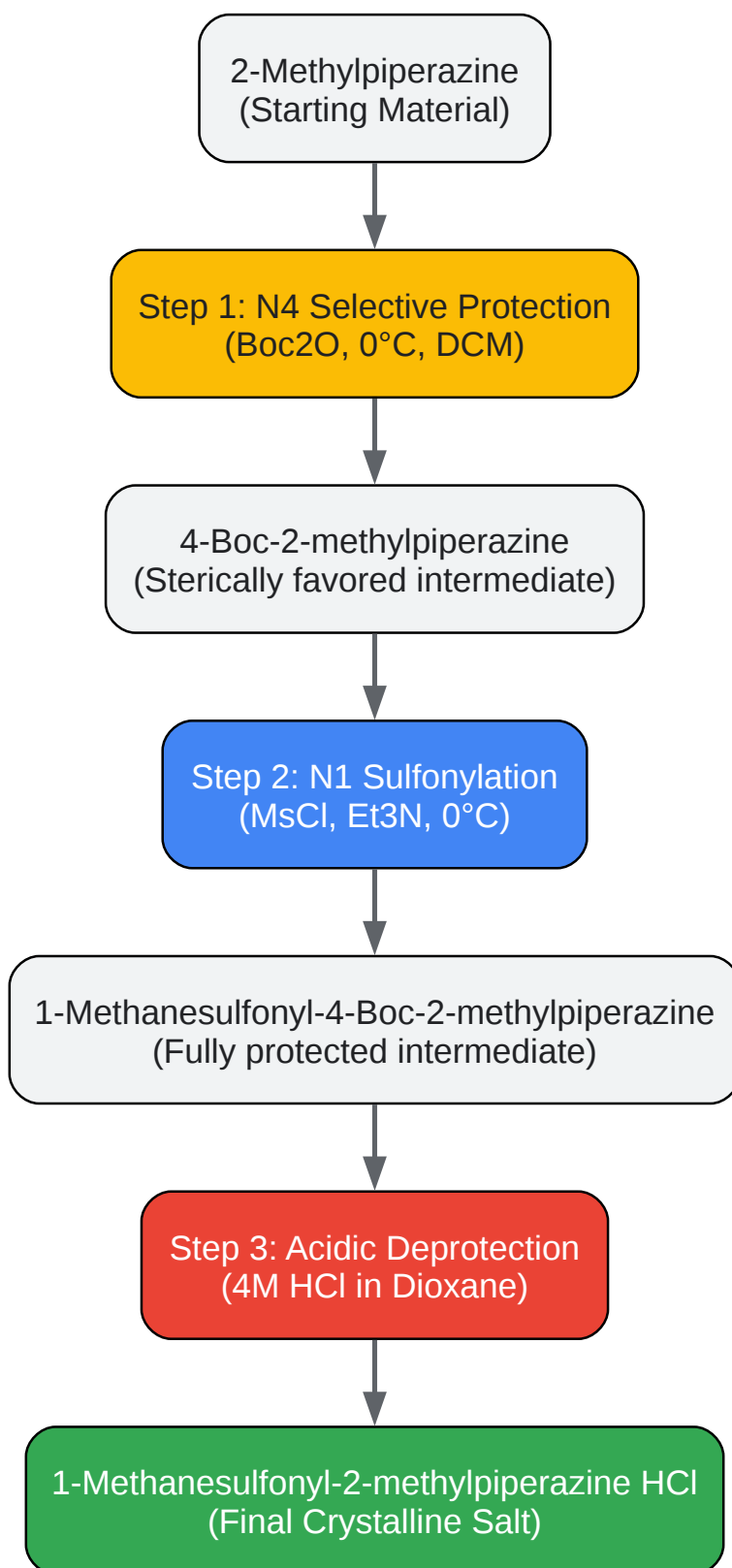
- **Procedure:** Dissolve 2-methylpiperazine (1.0 eq) in anhydrous dichloromethane (DCM). Cool the reactor to 0°C. Add di-tert-butyl dicarbonate (Boc₂O, 1.0 eq) dropwise over 30 minutes. Stir for 2 hours, then warm to room temperature.
- **Causality & Validation:** Why 0°C? The choice of 0°C is a thermodynamic necessity. At lower temperatures, kinetic control dominates, and the bulky Boc₂O exclusively attacks the less sterically hindered N4 amine. If run at room temperature, over-protection (N1,N4-di-Boc) occurs. The reaction is self-validating via TLC; the disappearance of the highly polar starting material and the emergence of a single, moderately polar spot confirms regioselectivity.

Step 2: N1-Sulfonylation

- **Procedure:** To the solution of 4-Boc-2-methylpiperazine (1.0 eq) in DCM, add triethylamine (Et₃N, 1.5 eq). Cool to 0°C and add methanesulfonyl chloride (MsCl, 1.2 eq) dropwise. Stir for 4 hours.
- **Causality & Validation:** Et₃N acts as a vital acid scavenger. As the N1 amine attacks the electrophilic sulfur of MsCl, HCl is generated. Without Et₃N, the generated HCl would protonate the remaining unreacted amines, stalling the reaction. The formation of a white precipitate (triethylamine hydrochloride) in the organic solvent serves as a visual, self-validating indicator that the sulfonylation is proceeding successfully.

Step 3: Acid-Mediated Deprotection

- **Procedure:** Isolate the fully protected intermediate and dissolve it in a minimal volume of 1,4-dioxane. Add 4M HCl in dioxane (5.0 eq) at room temperature. Stir until gas evolution ceases. Filter the resulting precipitate.
- **Causality & Validation:** The anhydrous acidic environment selectively cleaves the Boc carbamate. This step is inherently self-validating: the cleavage releases isobutylene and carbon dioxide gases. The cessation of bubbling indicates reaction completion. Furthermore, because the resulting **1-methanesulfonyl-2-methylpiperazine** hydrochloride is insoluble in dioxane, it crashes out of solution as a pure, white crystalline solid, driving the equilibrium forward and eliminating the need for complex chromatographic purification.



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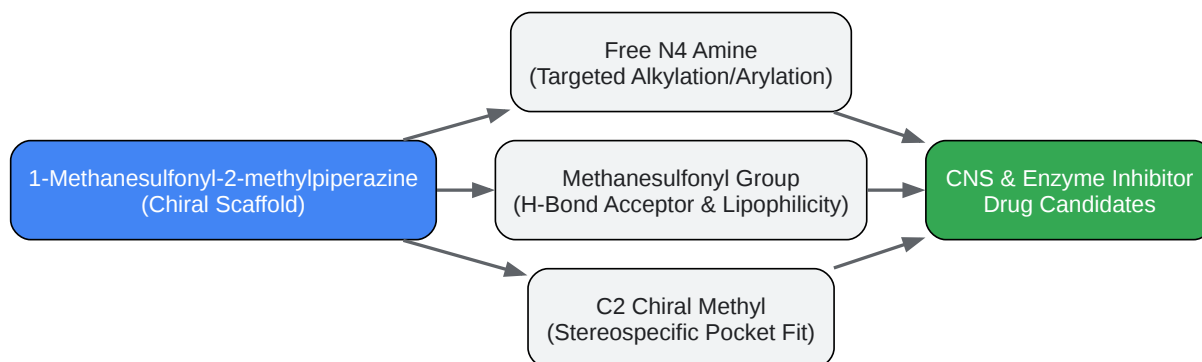
Figure 1: Step-by-step synthetic workflow for **1-Methanesulfonyl-2-methylpiperazine**.

Applications in Medicinal Chemistry & Drug Development

In modern drug discovery, **1-methanesulfonyl-2-methylpiperazine** is not just a passive spacer; it is an active pharmacophoric element. It is frequently utilized in palladium-catalyzed cross-coupling reactions (such as Buchwald-Hartwig aminations) to synthesize complex N-heterocycles[3].

The structural logic behind its use is tripartite:

- The N4 Amine: Provides a reactive site for targeted alkylation or arylation, allowing the compound to be grafted onto larger drug scaffolds.
- The Methanesulfonyl Group: Acts as a potent hydrogen-bond acceptor. In target binding pockets (e.g., kinase ATP-binding sites or GPCR allosteric sites), the sulfonyl oxygens frequently engage with backbone amides of the target protein, anchoring the drug.
- The C2 Chiral Center: The introduction of the methyl group restricts the conformational flexibility of the piperazine ring. By selecting either the (2S) or (2R)[7] enantiomer, medicinal chemists can probe the steric constraints of a receptor pocket, often resulting in a 10- to 100-fold increase in target selectivity compared to the des-methyl analog.



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Figure 2: Structural causality in drug design using **1-Methanesulfonyl-2-methylpiperazine**.

References

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